

# isolation and purification of guajaverin

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Guajaverin

CAS No.: 22255-13-6

Cat. No.: S625378

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## Guajaverin at a Glance

The following table consolidates the essential technical data on guajaverin from the search results.

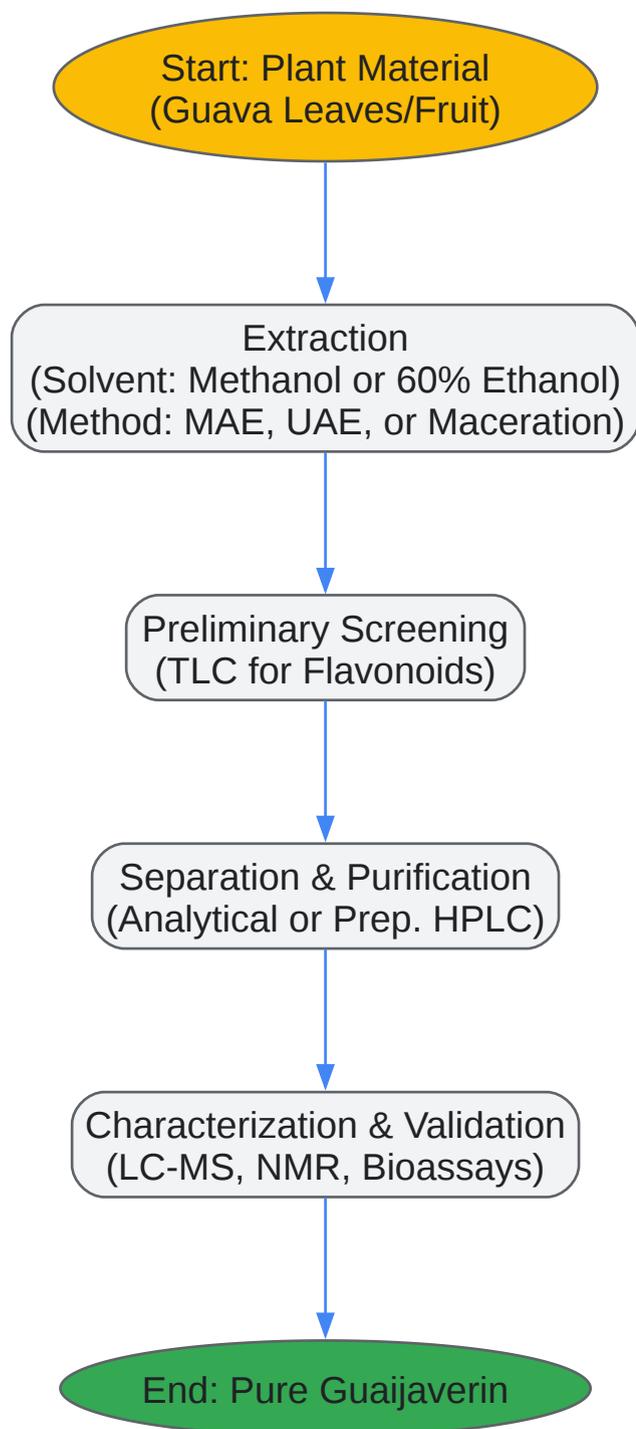
Aspect	Details
IUPAC Name	Quercetin 3-O- $\alpha$ -L-arabinopyranoside [1] [2]
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>11</sub> [1] [2]
Molecular Weight	434.35 g/mol [1] [2]
CAS Registry Number	22255-13-6 [1] [2]
Physical Form	Light yellow to yellow solid powder [1] [2]
Biological Activities	Antibacterial (against <i>Strep. mutans</i> ), antioxidant, urease inhibitor (IC <sub>50</sub> = 120 $\mu$ M) [1] [2]
Source	Fruits and leaves of <i>Psidium guajava</i> Linn. (Guava) [1] [3]
Solubility (in DMSO)	~100 mg/mL (~230.23 mM) [2]

## Potential Pathways for Isolation and Analysis

While a direct protocol for **guajaverin** is not available, the search results suggest several general methodologies used for isolating similar phenolic compounds from guava.

- **Extraction of Bioactive Compounds:** Research indicates that **methanolic extracts** are effective for isolating phenolic compounds from freeze-dried guava fruit [4]. For guava leaves, studies have successfully used **60% ethanol/water** as a solvent with methods like **Microwave-Assisted Extraction (MAE)** and **Ultrasound-Assisted Extraction (UAE)** to obtain high yields of flavonoids and other antioxidants [3].
- **Separation and Analysis: Reversed-phase High-Performance Liquid Chromatography (HPLC)** with diode-array detection is a reliable and validated method for separating, identifying, and quantifying a mixture of 13 phenolic compounds in guava extracts [4]. This technique would be crucial for identifying and purifying **guajaverin** from a complex plant extract. Furthermore, **Thin Layer Chromatography (TLC)** methods developed for the related flavonoid **quercetin** can provide a starting point for a quick and cost-effective initial screening of guava extracts [5].

Based on these general methods, a potential high-level workflow for approaching the isolation of **guajaverin** can be conceptualized as follows:



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## Suggestions for Protocol Development

To proceed with your work, you may find it helpful to:

- **Consult Broader Literature:** Search for isolation protocols of closely related flavonoids, particularly **quercetin glycosides**, from plant materials. The techniques are often analogous.
- **Focus on Analytical Methods:** The detailed HPLC conditions mentioned in the search results for analyzing guava phenolics [4] [5] are an excellent starting point for developing a purification method. Scaling up an analytical HPLC method to a preparative one is a common strategy.
- **Utilize Chemical Properties:** The solubility data provided can inform your choice of solvent for extraction and re-dissolution during purification steps [2].

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## References

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**Address:** Ontario, CA 91761, United States

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